

# (2,3,5,6-Tetramethyl-benzenesulfonylamino)-acetic acid CAS number lookup

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## Compound of Interest

Compound Name: (2,3,5,6-Tetramethyl-benzenesulfonylamino)-acetic acid

Cat. No.: B181932

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## Technical Guide: (2,3,5,6-Tetramethyl-benzenesulfonylamino)-acetic acid

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This document provides available technical information for **(2,3,5,6-Tetramethyl-benzenesulfonylamino)-acetic acid**. Despite a comprehensive search for in-depth experimental data, detailed protocols, and biological pathway information, such data is not readily available in the public domain for this specific compound. This guide therefore summarizes the fundamental chemical properties that have been identified.

### Chemical Identification

The primary identifier for **(2,3,5,6-Tetramethyl-benzenesulfonylamino)-acetic acid** is its CAS (Chemical Abstracts Service) number.

Identifier	Value
CAS Number	379250-94-9

## Chemical Properties

Basic chemical properties for **(2,3,5,6-Tetramethyl-benzenesulfonylamino)-acetic acid** have been compiled from various chemical supplier databases.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO <sub>4</sub> S	Alfa Chemistry
Molecular Weight	271.33 g/mol	Alfa Chemistry

## Experimental Data and Protocols

A thorough search of scientific literature and patent databases did not yield any specific experimental data, such as quantitative biological activity (e.g., IC<sub>50</sub>, K<sub>i</sub>), detailed experimental protocols for its use, or established signaling pathways in which it is involved. The compound is listed by chemical suppliers, suggesting it is available for research purposes, but published studies detailing its application or biological effects could not be located.

## Logical Workflow for Future Research

Given the absence of published data, a logical workflow for initiating research on this compound is proposed. This workflow is a general guideline for the characterization of a novel chemical entity.

Caption: Proposed workflow for the initial investigation of **(2,3,5,6-Tetramethyl-benzenesulfonylamino)-acetic acid**.

## Conclusion

**(2,3,5,6-Tetramethyl-benzenesulfonylamino)-acetic acid**, identified by CAS number 379250-94-9, is a commercially available compound. However, there is a notable lack of published scientific data regarding its biological activity, experimental usage, and mechanism of action. The information provided in this guide is limited to its basic chemical identifiers. Researchers and drug development professionals interested in this molecule will need to conduct foundational research to determine its properties and potential applications. The provided workflow diagram offers a conceptual framework for such an investigation.

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